

Application Notes and Protocols for Measuring cAMP Levels Following SKF 83822 Treatment

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SKF 83822 is a valuable pharmacological tool used in neuroscience and drug discovery research. It is recognized as an atypical agonist for the dopamine D1-like receptor family. A key characteristic of **SKF 83822** is its selective activation of adenylyl cyclase (AC), which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels.[1] This is in contrast to other D1-like receptor agonists that may also activate phospholipase C (PLC).[1] The ability of **SKF 83822** to specifically stimulate the adenylyl cyclase pathway makes it an important compound for dissecting the downstream signaling of D1-like receptors.[1]

These application notes provide a comprehensive guide to measuring cAMP levels in cultured cells following treatment with **SKF 83822**. Included are detailed protocols for cell culture, treatment, and cAMP quantification, as well as a summary of expected quantitative data.

Data Presentation

The following table summarizes the dose-dependent effect of **SKF 83822** on adenylyl cyclase activity, a direct measure of its ability to stimulate cAMP production.



SKF 83822 Concentration (nM)	Adenylyl Cyclase Activity (% of Maximal Response)
1	~10%
10	~30%
65	50% (EC50)
100	~65%
1000	~90%
10000	~100%

Note: This data is compiled based on the reported EC50 value of 65 nM for **SKF 83822** in stimulating adenylyl cyclase. The percentage of maximal response at other concentrations is estimated based on a typical sigmoidal dose-response curve.

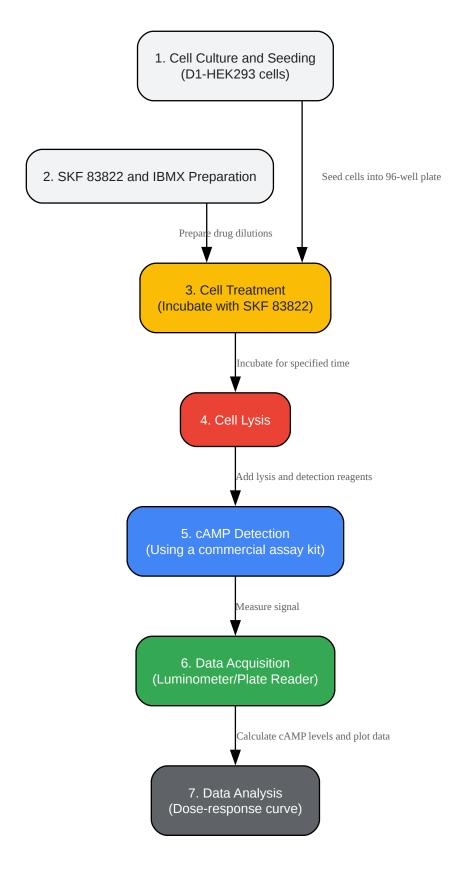
Signaling Pathway

The signaling pathway initiated by **SKF 83822** leading to the production of cAMP is a well-characterized G-protein coupled receptor (GPCR) cascade.









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